

An In-depth Technical Guide to the Chemistry of Bromochloroboranes

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Compound of Interest

Compound Name: *BBrCl*

Cat. No.: *B13756965*

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Disclaimer: Detailed experimental and quantitative data for specific bromochloroborane compounds (e.g., BCl_2Br , BClBr_2) are scarce in publicly available scientific literature. This guide provides a comprehensive overview based on the established principles of boron halide chemistry, offering insights into the probable synthesis, reactivity, and properties of these mixed halides.

Introduction to Bromochloroboranes

Bromochloroboranes are mixed boron halides containing both bromine and chlorine atoms covalently bonded to a central boron atom. Like other boron trihalides, they are expected to be potent Lewis acids due to the electron-deficient nature of the boron center. Their chemistry is governed by the high reactivity of the boron-halogen bonds and the electrophilicity of the boron atom. While specific compounds like bromodichloroborane (BCl_2Br) and dibromochloroborane (BClBr_2) are not commonly isolated and stored, they can be generated in situ for synthetic purposes. A related compound, Bromochloroborane (**BBrClH**), is listed in chemical databases, though extensive experimental data is lacking.

Physical and Chemical Properties

Quantitative data for simple bromochloroboranes is limited. The following table summarizes the available information for Bromochloroborane (**BBrClH**).

Property	Value	Unit	Source
Molecular Formula	BBrClH	-	NIST
Molecular Weight	126.168	g/mol	NIST
CAS Registry Number	74930-79-3	-	NIST

Note: Further experimental data such as boiling point, melting point, and spectroscopic data for bromochloroboranes are not readily available in the literature.

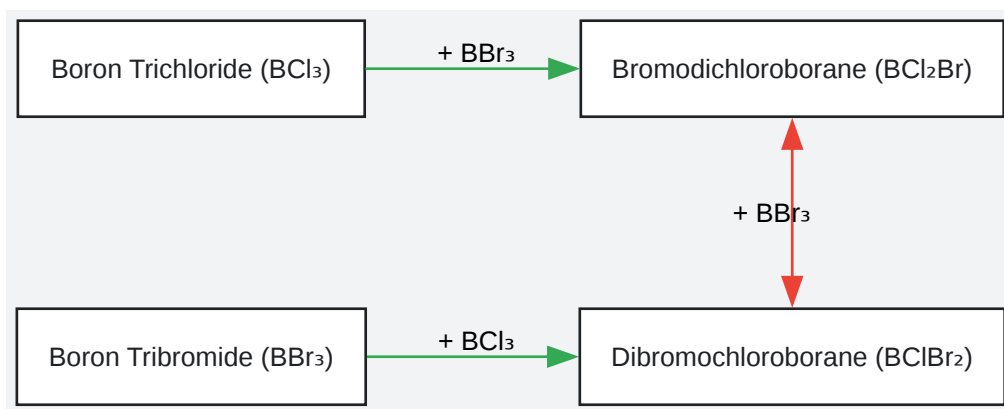
Synthesis of Bromochloroboranes

The most probable and established method for the synthesis of mixed boron halides is through redistribution (scrambling) reactions between two different boron trihalides. For bromochloroboranes, this would involve the reaction of boron trichloride (BCl_3) and boron tribromide (BBr_3). The reaction proceeds through a series of equilibria to give a mixture of the starting materials and the mixed halide products, BCl_2Br and BClBr_2 .

Experimental Protocol (General)

A detailed, validated protocol for the synthesis of specific bromochloroboranes is not available. The following is a generalized procedure based on known redistribution reactions of boron halides:

- In a dry, inert atmosphere (e.g., a glovebox or under a nitrogen or argon blanket), a reaction vessel equipped with a magnetic stirrer and a means to control temperature is charged with a stoichiometric mixture of boron trichloride (BCl_3) and boron tribromide (BBr_3) in a suitable inert solvent (e.g., a halogenated hydrocarbon).
- The reaction mixture is stirred at a controlled temperature (typically ranging from room temperature to gentle heating) to allow the redistribution reaction to reach equilibrium.
- The resulting mixture will contain BCl_3 , BBr_3 , BCl_2Br , and BClBr_2 . The distribution of these products depends on the initial stoichiometry and the reaction conditions.
- Separation of the individual mixed halides is challenging due to their similar volatilities and reactivities, and they are often used as a mixture in subsequent reactions.



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Caption: Redistribution reaction for the synthesis of bromochloroboranes.

Reactivity of Bromochloroboranes

The reactivity of bromochloroboranes is predicted to be similar to that of other boron halides, characterized by their strong Lewis acidity.

4.1 Lewis Acidity

Boron trihalides are classic examples of Lewis acids. The acidity trend is generally observed as $\text{BI}_3 > \text{BBr}_3 > \text{BCl}_3 > \text{BF}_3$. This trend is counterintuitive based on electronegativity alone but is explained by the extent of π -backbonding from the halogen p-orbitals to the empty p-orbital of the boron atom. Following this trend, bromochloroboranes are expected to be strong Lewis acids, readily forming adducts with Lewis bases.

4.2 Reactions with Organic Substrates

Bromochloroboranes are anticipated to react with a variety of organic functional groups. The general mechanism involves the initial coordination of the Lewis basic atom of the organic substrate to the boron center, followed by nucleophilic attack and cleavage of a boron-halogen bond.

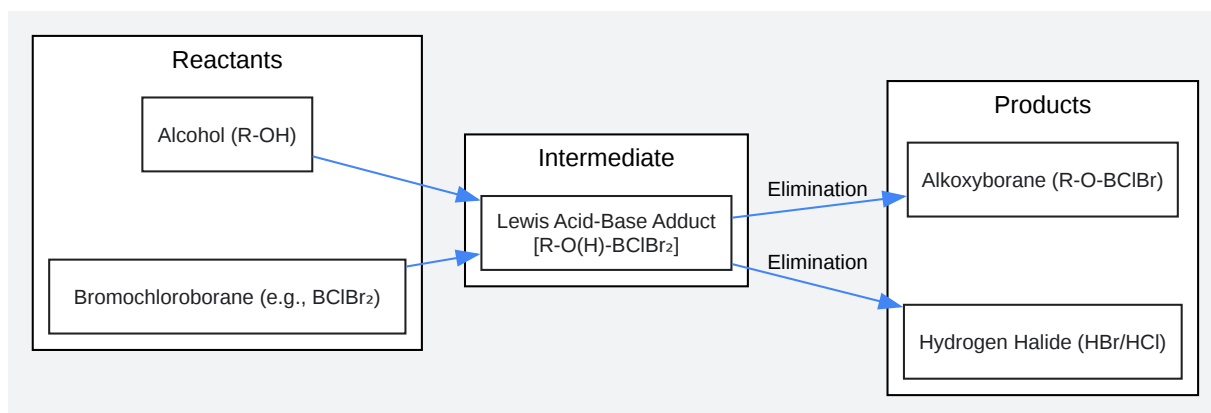
Reaction with Alcohols: The reaction with alcohols is expected to proceed via initial adduct formation, followed by the elimination of hydrogen halide to form alkoxyboranes.

Experimental Protocol (General - Reaction with an Alcohol)

- To a solution of the alcohol in an inert solvent under an inert atmosphere, a solution of the bromochloroborane (or the in situ generated mixture) is added dropwise at a low temperature (e.g., 0 °C or -78 °C).
- The reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete (monitored by techniques such as NMR or IR spectroscopy).
- Work-up typically involves quenching the reaction with water or a basic solution and extracting the organic product.

Reaction with Amines: Similar to alcohols, amines will form stable adducts with bromochloroboranes. Subsequent reaction can lead to the formation of aminoboranes.

Reaction with Carbonyl Compounds: Ketones and aldehydes will coordinate to the boron atom through the carbonyl oxygen, activating the carbonyl group towards nucleophilic attack.



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Caption: General reaction pathway of a bromochloroborane with an alcohol.

Applications in Organic Synthesis

While specific applications of bromochloroboranes are not well-documented, their properties as strong Lewis acids suggest potential utility in various organic transformations, including:

- **Catalysis:** As catalysts for reactions such as Friedel-Crafts alkylations and acylations.

- Cleavage of Ethers and Esters: The strong electrophilicity can facilitate the cleavage of C-O bonds.
- Reagents for Haloboration: Addition to alkenes and alkynes to introduce both a boron and a halogen atom across the multiple bond.

Conclusion

Bromochloroboranes represent a class of mixed boron halides with high potential for reactivity, primarily as strong Lewis acids. Due to a lack of extensive research and documentation, their specific properties and synthetic applications remain largely unexplored in the public domain. The information presented in this guide, based on the well-established chemistry of boron halides, provides a foundational understanding for researchers and scientists interested in the potential of these reactive intermediates. Further investigation into the synthesis, isolation, and reactivity of specific bromochloroborane compounds is needed to fully elucidate their chemical behavior and unlock their synthetic potential.

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